

# Introduction: The Unique Reactivity Landscape of Ortho-Substituted Benzonitriles

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## Compound of Interest

Compound Name: 2-  
((Methylamino)methyl)benzonitrile

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Ortho-substituted benzonitriles are a pivotal class of molecules in modern chemistry, serving as crucial building blocks in pharmaceuticals, agrochemicals, and advanced materials.<sup>[1][2]</sup> Their chemical behavior is dictated by a complex interplay of electronic and steric effects originating from the substituent positioned adjacent to the cyano group. This guide provides a comprehensive exploration of the reactivity profile of these compounds, offering insights into the causal relationships behind their reaction pathways and providing actionable experimental protocols.

## The Interplay of Steric and Electronic Effects

The cyano group is a potent electron-withdrawing group due to both the inductive effect of the electronegative nitrogen atom and the resonance effect of the carbon-nitrogen triple bond.<sup>[3]</sup> This deactivates the aromatic ring towards electrophilic attack while simultaneously activating it for nucleophilic aromatic substitution.<sup>[3]</sup> The presence of a substituent in the ortho position introduces an additional layer of complexity.

Steric hindrance from the ortho-substituent can significantly influence the approach of reagents to both the aromatic ring and the nitrile functionality. This steric clash can affect reaction rates and, in some cases, alter the regioselectivity of a reaction. For instance, the coplanarity between the benzonitrile ring and other parts of a larger molecule can be disrupted by an ortho substituent, which can have a profound impact on the overall conjugation and electronic properties of the system.[4]

Electronic effects of the ortho-substituent, whether electron-donating or electron-withdrawing, further modulate the electron density of the aromatic ring and the nitrile group. These effects can either enhance or counteract the influence of the cyano group, leading to a nuanced reactivity profile that can be fine-tuned for specific synthetic applications.

## Impact on Aromatic Ring Reactivity

The electron-withdrawing nature of the nitrile group makes the aromatic ring electron-deficient, particularly at the ortho and para positions.[5] This electronic landscape is a key determinant in both nucleophilic and electrophilic aromatic substitution reactions.

## Influence on the Nitrile Group Reactivity

The electrophilicity of the nitrile carbon is also subject to the electronic influence of the ortho-substituent. Electron-withdrawing groups in the ortho position can enhance the susceptibility of the nitrile carbon to nucleophilic attack, while electron-donating groups can have the opposite effect.

## Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar)

### Reactions

### Mechanistic Principles: The Role of the Ortho-Nitrile Group

In nucleophilic aromatic substitution (S<sub>N</sub>Ar) reactions, a nucleophile displaces a leaving group on the aromatic ring. For this reaction to proceed, the aromatic ring must be activated by electron-withdrawing groups. The nitrile group is a moderate activating group for S<sub>N</sub>Ar, particularly when positioned ortho or para to the leaving group.[6] The presence of additional strong electron-withdrawing groups, such as a nitro group, significantly enhances reactivity.[6]

The mechanism involves a two-step addition-elimination process. The nucleophile first attacks the carbon atom bearing the leaving group, forming a resonance-stabilized carbanion intermediate known as a Meisenheimer complex.<sup>[6][7]</sup> The negative charge in this intermediate is delocalized onto the electron-withdrawing groups. The ortho-positioning of the nitrile group allows for effective stabilization of this negative charge through resonance.<sup>[7][8]</sup> In the second step, the leaving group is eliminated, and the aromaticity of the ring is restored.<sup>[8]</sup>

Caption: Generalized workflow for an S<sub>N</sub>Ar reaction.

## Activating and Deactivating Effects of Ortho-Substituents

The rate of S<sub>N</sub>Ar reactions is highly dependent on the ability of the aromatic ring to stabilize the negative charge of the Meisenheimer complex.<sup>[6]</sup> An ortho-substituent's electronic properties play a crucial role here. Electron-withdrawing ortho-substituents will further stabilize the intermediate and accelerate the reaction, while electron-donating groups will have a destabilizing effect and slow the reaction down.

### Data Focus: Comparative Reaction Rates

The following table illustrates the approximate relative rates of nucleophilic aromatic substitution for an activated aryl halide, highlighting the powerful activating effect of the nitro group compared to the cyano group.

| Substituent (Ortho/Para to Leaving Group) | Relative Rate of S <sub>N</sub> Ar |
|-------------------------------------------|------------------------------------|
| -NO <sub>2</sub>                          | ~10 <sup>8</sup>                   |
| -CN                                       | ~10 <sup>4</sup>                   |
| -H                                        | 1                                  |

Data sourced from BenchChem<sup>[6]</sup>

## Experimental Protocol: Synthesis of an Ortho-Substituted Biaryl Ether via S<sub>N</sub>Ar

This protocol describes the synthesis of a biaryl ether from an ortho-fluorobenzonitrile and a substituted phenol.

Materials:

- 2-Fluorobenzonitrile
- 4-Methoxyphenol
- Potassium Carbonate ( $K_2CO_3$ )
- Dimethylformamide (DMF)
- Ethyl acetate
- Brine solution
- Anhydrous magnesium sulfate ( $MgSO_4$ )

Procedure:

- To a solution of 4-methoxyphenol (1.24 g, 10 mmol) in DMF (20 mL) in a round-bottom flask, add potassium carbonate (2.76 g, 20 mmol).
- Add 2-fluorobenzonitrile (1.21 g, 10 mmol) to the mixture.
- Heat the reaction mixture to 100 °C and stir for 12 hours.
- After cooling to room temperature, pour the mixture into water (100 mL) and extract with ethyl acetate (3 x 50 mL).
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired biaryl ether.

# Electrophilic Aromatic Substitution (SEAr)

## Reactions

### The Directing Influence of the Cyano Group and Ortho-Substituents

The cyano group is a deactivating group for electrophilic aromatic substitution (SEAr) and is a meta-director.<sup>[9]</sup> This is because the electron-withdrawing nature of the nitrile group destabilizes the cationic intermediate (the sigma complex or arenium ion) formed during the reaction. The destabilization is most pronounced when the positive charge is adjacent to the cyano group, which occurs in the intermediates for ortho and para attack. Consequently, the transition state for meta attack is lower in energy, leading to the meta product.<sup>[10]</sup>

The presence of an ortho-substituent adds another layer of complexity. The electronic nature of the ortho-substituent will influence the overall electron density of the ring and can compete with or reinforce the directing effect of the cyano group.

Caption: Generalized workflow for an SEAr reaction.

## Mechanistic Considerations and Steric Hindrance

Steric hindrance from a bulky ortho-substituent can significantly disfavor electrophilic attack at the other ortho position (the 6-position). This can lead to an increased proportion of the para-substituted product, even if electronic factors might favor the ortho position.

## Data Focus: Regioselectivity and Reaction Yields

The following table provides a general overview of the directing effects of various substituents in electrophilic aromatic substitution.

| Substituent                  | Activating/Deactivating | Ortho/Para or Meta Director |
|------------------------------|-------------------------|-----------------------------|
| -NH <sub>2</sub> , -OH, -OR  | Activating              | Ortho, Para                 |
| -Alkyl                       | Activating              | Ortho, Para                 |
| -Halogen                     | Deactivating            | Ortho, Para                 |
| -CN, -NO <sub>2</sub> , -COR | Deactivating            | Meta                        |

Data compiled from various sources.[\[9\]](#)[\[10\]](#)

## Experimental Protocol: Ortho-Selective Nitration of a Substituted Benzonitrile

This protocol describes the nitration of 2-methylbenzonitrile.

Materials:

- 2-Methylbenzonitrile
- Fuming nitric acid
- Concentrated sulfuric acid
- Ice
- Dichloromethane
- Sodium bicarbonate solution
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

Procedure:

- In a flask cooled in an ice bath, slowly add concentrated sulfuric acid (10 mL) to 2-methylbenzonitrile (2.34 g, 20 mmol).

- Slowly add fuming nitric acid (1.5 mL) to the cooled mixture while maintaining the temperature below 10 °C.
- Stir the reaction mixture at 0-5 °C for 1 hour.
- Carefully pour the reaction mixture onto crushed ice (50 g).
- Extract the product with dichloromethane (3 x 30 mL).
- Wash the combined organic layers with water and then with sodium bicarbonate solution.
- Dry the organic layer over anhydrous sodium sulfate and remove the solvent under reduced pressure to yield the nitrated product.

## Reactions Involving the Nitrile Group

### Hydrolysis to Amides and Carboxylic Acids

The hydrolysis of nitriles is a fundamental transformation that can yield either an amide or a carboxylic acid, depending on the reaction conditions.

Acid-catalyzed hydrolysis proceeds via protonation of the nitrile nitrogen, which increases the electrophilicity of the nitrile carbon. Subsequent attack by water leads to the formation of an imidic acid tautomer, which then rearranges to the amide. Further hydrolysis of the amide yields the carboxylic acid.<sup>[11][12]</sup>

Base-catalyzed hydrolysis involves the direct attack of a hydroxide ion on the electrophilic nitrile carbon. The resulting intermediate is protonated by water to give the amide.

Saponification of the amide under the basic conditions leads to the carboxylate salt, which is protonated upon acidic workup to give the carboxylic acid.

The rate of hydrolysis is sensitive to the electronic nature of the substituents on the aromatic ring. In highly concentrated acid, the rate-determining step is the nucleophilic attack on the protonated nitrile, and electron-withdrawing groups accelerate the reaction.<sup>[3][11]</sup> In less concentrated acid, the initial protonation of the nitrile is the rate-determining step, and electron-donating groups facilitate this step.<sup>[11][12]</sup> Ortho-substituents can also exert steric effects that hinder the approach of the nucleophile.

The following table shows the relative rate constants for the acid-catalyzed hydrolysis of para-substituted benzonitriles, illustrating the effect of electron-withdrawing and electron-donating groups.

| Substituent (Para-position) | Relative Rate of Hydrolysis |
|-----------------------------|-----------------------------|
| -NO <sub>2</sub>            | 7.8                         |
| -Cl                         | 1.2                         |
| -H                          | 1.0                         |
| -CH <sub>3</sub>            | 0.6                         |
| -OCH <sub>3</sub>           | 0.3                         |

Data adapted from BenchChem.[6]

This protocol describes the partial hydrolysis of an ortho-substituted benzonitrile to the corresponding benzamide.[13]

Materials:

- 2-Chlorobenzonitrile
- Ethanol (95%)
- Potassium hydroxide (KOH) pellets
- Distilled water

Procedure:

- In a round-bottom flask, dissolve potassium hydroxide (4 g) in ethanol (60 mL).
- Add 2-chlorobenzonitrile (4.13 g, 30 mmol) to the solution and stir until homogeneous.
- Add distilled water (20 mL) and heat the mixture to reflux for 12 hours.

- Allow the solution to cool to room temperature, during which a white precipitate of the amide will form.
- Collect the precipitate by suction filtration and wash with cold water.
- Air dry the solid to yield 2-chlorobenzamide.

## Reduction to Amines

The reduction of the nitrile group to a primary amine is a crucial transformation in the synthesis of many biologically active molecules.[\[6\]](#)

Common methods for nitrile reduction include catalytic hydrogenation using catalysts like Raney nickel, palladium on carbon (Pd/C), or platinum oxide (PtO<sub>2</sub>), and chemical reduction using reagents such as lithium aluminum hydride (LiAlH<sub>4</sub>) or sodium borohydride (NaBH<sub>4</sub>) in the presence of a cobalt salt.[\[14\]](#)

The efficiency of nitrile reduction can be influenced by the substitution pattern on the benzonitrile. Electron-donating groups generally lead to higher yields of the corresponding primary amine in catalytic hydrogenation.[\[6\]](#) Steric hindrance from bulky ortho-substituents can sometimes impede the approach of the nitrile group to the catalyst surface, potentially lowering the reaction rate.

The following table shows comparative yields for the catalytic hydrogenation of para-substituted benzonitriles.

| Substituent (Para-position) | Yield of Primary Amine (%) |
|-----------------------------|----------------------------|
| -OCH <sub>3</sub>           | 95                         |
| -CH <sub>3</sub>            | 92                         |
| -H                          | 88                         |
| -Cl                         | 85                         |
| -CF <sub>3</sub>            | 78                         |

Data sourced from BenchChem.[\[6\]](#)

This protocol outlines the reduction of 2-methylbenzonitrile to 2-methylbenzylamine.

Materials:

- 2-Methylbenzonitrile
- Ethanol
- Raney Nickel (catalyst)
- Hydrogen gas

Procedure:

- In a hydrogenation vessel, dissolve 2-methylbenzonitrile (2.34 g, 20 mmol) in ethanol (50 mL).
- Add Raney Nickel (approximately 0.5 g, slurry in ethanol) to the solution.
- Pressurize the vessel with hydrogen gas (50 psi) and stir the mixture at room temperature for 6 hours.
- Carefully vent the hydrogen and filter the reaction mixture through a pad of Celite to remove the catalyst.
- Wash the Celite pad with ethanol.
- Remove the solvent from the filtrate under reduced pressure to obtain 2-methylbenzylamine.

## Cycloaddition Reactions

The carbon-nitrogen triple bond of the nitrile group can participate in cycloaddition reactions, providing a route to various heterocyclic compounds.

A prominent example is the [3+2] cycloaddition of an azide with a nitrile to form a tetrazole ring. This reaction, often referred to as the Huisgen cycloaddition, is a powerful tool in medicinal chemistry, as the tetrazole ring is a common bioisostere for a carboxylic acid group.<sup>[15]</sup>

The reaction is believed to proceed through a concerted mechanism, although a stepwise pathway may be involved depending on the specific reactants and conditions.<sup>[16]</sup> The regioselectivity of the cycloaddition can be influenced by the electronic properties of the substituents on both the nitrile and the azide.

This protocol describes the synthesis of 5-(o-tolyl)-1H-tetrazole from 2-methylbenzonitrile.

Materials:

- 2-Methylbenzonitrile
- Sodium azide ( $\text{NaN}_3$ )
- Triethylammonium chloride
- Toluene

Procedure:

- In a round-bottom flask, combine 2-methylbenzonitrile (2.34 g, 20 mmol), sodium azide (1.56 g, 24 mmol), and triethylammonium chloride (3.30 g, 24 mmol) in toluene (50 mL).
- Heat the mixture to reflux for 24 hours.
- Cool the reaction mixture to room temperature and acidify with dilute hydrochloric acid.
- The product will precipitate out of solution. Collect the solid by filtration, wash with cold water, and dry to yield 5-(o-tolyl)-1H-tetrazole.

## Advanced and Catalytic Transformations

The reactivity of ortho-substituted benzonitriles can be further expanded through the use of modern catalytic methods.

### Metal-Catalyzed Cross-Coupling Reactions

Ortho-substituted benzonitriles bearing a halide can participate in various palladium-, nickel-, or copper-catalyzed cross-coupling reactions, such as Suzuki, Stille, and Buchwald-Hartwig

amination reactions. These reactions are invaluable for the construction of complex molecular architectures.

## C-H Functionalization

Direct functionalization of C-H bonds is an increasingly important area of synthetic chemistry. Recent advances have enabled the ortho-C-H functionalization of benzonitriles, providing a more atom-economical approach to the synthesis of substituted derivatives.

## Thorpe-Ziegler Reaction

The Thorpe-Ziegler reaction is an intramolecular condensation of a dinitrile to form a cyclic ketone after acidic hydrolysis.<sup>[17]</sup> This reaction is conceptually related to the Dieckmann condensation and is a powerful method for the synthesis of cyclic systems.<sup>[17][18]</sup>

## Applications in Drug Discovery and Materials Science

Ortho-substituted benzonitriles are prevalent in a wide range of applications. In drug discovery, they are key intermediates in the synthesis of numerous pharmaceuticals, including antihypertensive agents of the sartan class, such as Losartan and Valsartan.<sup>[19]</sup> The ortho-tolyl benzonitrile (OTBN) moiety is a common building block for these drugs.<sup>[19]</sup> They are also found in kinase inhibitors used in cancer therapy.<sup>[20]</sup> In materials science, the unique electronic properties of substituted benzonitriles make them useful in the design of organic light-emitting diodes (OLEDs) and other electronic materials.

## Conclusion

The reactivity of ortho-substituted benzonitriles is a rich and multifaceted field, governed by a delicate balance of steric and electronic effects. A thorough understanding of these principles is essential for researchers and scientists seeking to leverage these versatile building blocks in their synthetic endeavors. This guide has provided a comprehensive overview of the core reactivity patterns of ortho-substituted benzonitriles, from classical substitution reactions to modern catalytic transformations, and has offered practical experimental protocols to facilitate their application in the laboratory.

## References

- Substituent Effect on the Geometrical Structures and Electronic Properties of Benzonitrile Oligobenzonitriles. (URL: )
- Unraveling the Reactivity of Benzonitrile Derivatives: A Comparative Analysis for Drug Discovery and Organic Synthesis - Benchchem. (URL: )
- A Comparative Guide to the Synthesis of Substituted Benzonitriles: Yields and Methodologies - Benchchem. (URL: )
- The Synthesis of Substituted Benzonitriles: An In-depth Technical Guide - Benchchem. (URL: )
- Flow [3 + 2] Huisgen cycloaddition of substituted benzonitriles to... - ResearchGate. (URL: [\[Link\]](#))
- Ortho-Fluoro Effect on the C–C Bond Activation of Benzonitrile Using Zerovalent Nickel | Organometallics - ACS Publications. (URL: [\[Link\]](#))
- Dynamic Kinetic Resolution Approach to C-O Axially Chiral Benzonitriles via NHC-Catalyzed Atroposelective Imine Umpolung - ChemRxiv. (URL: [\[Link\]](#))
- Nucleophilic aromatic substitution - Wikipedia. (URL: [\[Link\]](#))
- Kinetics and mechanism of 1,3-cycloaddition of a substituted benzonitrile oxide to N-sulphonylanilines - Journal of the Chemical Society B: Physical Organic (RSC Publishing). (URL: [\[Link\]](#))
- Thorpe reaction - Wikipedia. (URL: [\[Link\]](#))
- Catalytic Hydrogenation of Benzonitrile by Triruthenium Clusters: Consecutive Transformations of Benzonitrile on the Face of a Ru<sub>3</sub> Plane - R Discovery. (URL: [\[Link\]](#))
- Recent developments in photoredox-catalyzed remote ortho and para C–H bond functionalizations - Beilstein Journals. (URL: [\[Link\]](#))
- US20030220504A1 - Synthesis of benzonitriles from substituted benzaldehyde - Google P
- Application of organometallic catalysts for the synthesis of o-tolyl benzonitrile, a key starting material for sartans - New Journal of Chemistry (RSC Publishing). (URL: [\[Link\]](#))

- Substituent Effects on the Hydrolysis of p-Substituted Benzonitriles in Sulfuric Acid Solutions at  $(25.0 \pm 0.1)$  C. (URL: [\[Link\]](#))
- Substituent Effects on the Hydrolysis of m-Substituted Benzonitriles in Sulfuric Acid Solutions at  $25.0 \pm 0.1$  - Jordan Journal of Chemistry (JJC). (URL: [\[Link\]](#))
- Electrophilic aromatic substitution - Wikipedia. (URL: [\[Link\]](#))
- KR20080102395A - Glucopyranosyl-Substituted Benzonitrile Derivatives, Pharmaceutical Compositions Containing the Compound, Uses thereof, and Methods of Making the Same - Google P
- Nucleophilic aromatic substitution - BYJU'S. (URL: [\[Link\]](#))
- Thorpe-Ziegler Reaction | Chem-Station Int. Ed. (URL: [\[Link\]](#))
- Substituent Effects on the Hydrolysis of p-Substituted Benzonitriles in Sulfuric Acid Solutions at  $(25.0 \pm 0.1)$  °C - ResearchGate. (URL: [\[Link\]](#))
- Revealing resonance effects and intramolecular dipole interactions in the positional isomers of benzonitrile-core thermally activated delayed fluorescence materials - RSC Publishing. (URL: [\[Link\]](#))
- Thorpe-Ziegler reaction - Buchler GmbH. (URL: [\[Link\]](#))
- The hydrolysis of substituted benzyl nitrates in water. II. Effect of ortho-substitution. (URL: [\[Link\]](#))
- Ortho, Para, Meta - Chemistry Steps. (URL: [\[Link\]](#))
- Ortho-, Para- and Meta- Directors in Electrophilic Aromatic Substitution. (URL: [\[Link\]](#))
- (PDF) Analysis of the ortho effect: Acidity of 2-substituted benzoic acids - ResearchGate. (URL: [\[Link\]](#))
- Nucleophilic Aromatic Substitution - Chemistry Steps. (URL: [\[Link\]](#))

- 5.6 Nucleophilic Aromatic Substitution: S<sub>N</sub>Ar – Organic Chemistry II - KPU Pressbooks. (URL: [\[Link\]](#))
- Application of  $\beta$ -Phosphorylated Nitroethenes in [3+2] Cycloaddition Reactions Involving Benzonitrile N-Oxide in the Light of a DFT Computational Study - MDPI. (URL: [\[Link\]](#))
- Electrophilic Aromatic Substitution Mechanism - Master Organic Chemistry. (URL: [\[Link\]](#))
- 4.6: Effect of Substituents on Reactivity and Orientation in Electrophilic Aromatic Substitution. (URL: [\[Link\]](#))
- Nucleophilic Aromatic Substitution - The Benzyne Mechanism - Master Organic Chemistry. (URL: [\[Link\]](#))
- Rate of aromatic nucleophilic substitution reaction on ortho and para fluoronitrobenzene. (URL: [\[Link\]](#))
- A kinetic study of the 1,3-cycloaddition of benzonitrile oxides to para-substituted  $\beta$ -aminocinnamonnitriles - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing). (URL: [\[Link\]](#))
- Catalytic atroposelective synthesis of axially chiral benzonitriles via chirality control during bond dissociation and CN group formation - PMC. (URL: [\[Link\]](#))
- 18.7 Electrophilic Aromatic Substitution of Substituted Benzenes - Chemistry LibreTexts. (URL: [\[Link\]](#))
- Amines - NCERT. (URL: [\[Link\]](#))
- Functional Groups In Organic Chemistry. (URL: [\[Link\]](#))
- Photolysis of ortho-Nitrobenzyl Esters: Kinetics and Substituent Effects - PMC. (URL: [\[Link\]](#))
- Computational Revision of the Mechanism of the Thorpe Reaction - MDPI. (URL: [\[Link\]](#))
- 3.5: The Direction of the Reaction - Chemistry LibreTexts. (URL: [\[Link\]](#))
- 30.6: Cycloaddition Reactions - Chemistry LibreTexts. (URL: [\[Link\]](#))

- Typical Electron-Withdrawing Groups Are ortho, meta-Directors Rather than meta-Directors in Electrophilic Aromatic Substitution - PMC. (URL: [\[Link\]](#))

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- 1. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 2. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 3. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 4. [whxb.pku.edu.cn](http://whxb.pku.edu.cn) [[whxb.pku.edu.cn](http://whxb.pku.edu.cn)]
- 5. Revealing resonance effects and intramolecular dipole interactions in the positional isomers of benzonitrile-core thermally activated delayed fluoresc ... - Journal of Materials Chemistry C (RSC Publishing) DOI:10.1039/C9TC02742D [[pubs.rsc.org](https://pubs.rsc.org)]
- 6. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 7. Nucleophilic Aromatic Substitution - Chemistry Steps [[chemistrysteps.com](https://chemistrysteps.com)]
- 8. 5.6 Nucleophilic Aromatic Substitution: S<sub>N</sub>Ar – Organic Chemistry II [[kpu.pressbooks.pub](https://kpu.pressbooks.pub)]
- 9. [masterorganicchemistry.com](https://masterorganicchemistry.com) [[masterorganicchemistry.com](https://masterorganicchemistry.com)]
- 10. Ortho, Para, Meta - Chemistry Steps [[chemistrysteps.com](https://chemistrysteps.com)]
- 11. [znaturforsch.com](https://znaturforsch.com) [[znaturforsch.com](https://znaturforsch.com)]
- 12. [jjc.yu.edu.jo](http://jjc.yu.edu.jo) [[jjc.yu.edu.jo](http://jjc.yu.edu.jo)]
- 13. Article | ChemSpider Synthetic Pages [[cssp.chemspider.com](https://cssp.chemspider.com)]
- 14. [ncert.nic.in](http://ncert.nic.in) [[ncert.nic.in](http://ncert.nic.in)]
- 15. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 16. Kinetics and mechanism of 1,3-cycloaddition of a substituted benzonitrile oxide to N-sulphonylanilines - Journal of the Chemical Society B: Physical Organic (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 17. Thorpe reaction - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]

- [18. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [19. Application of organometallic catalysts for the synthesis of o-tolyl benzonitrile, a key starting material for sartans - New Journal of Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [20. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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